In-vitro testing protocols for 3,9-diazaspiro[5.5]undecane compounds.

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Compound of Interest

Compound Name:	*3-Cyclobutyl-3,9-diazaspiro[5.5]undecane*
CAS No.:	*1001054-50-7*
Cat. No.:	*B11894170*

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Title: In-Vitro Testing Protocols for 3,9-Diazaspiro[5.5]undecane Compounds: A Comparative Guide

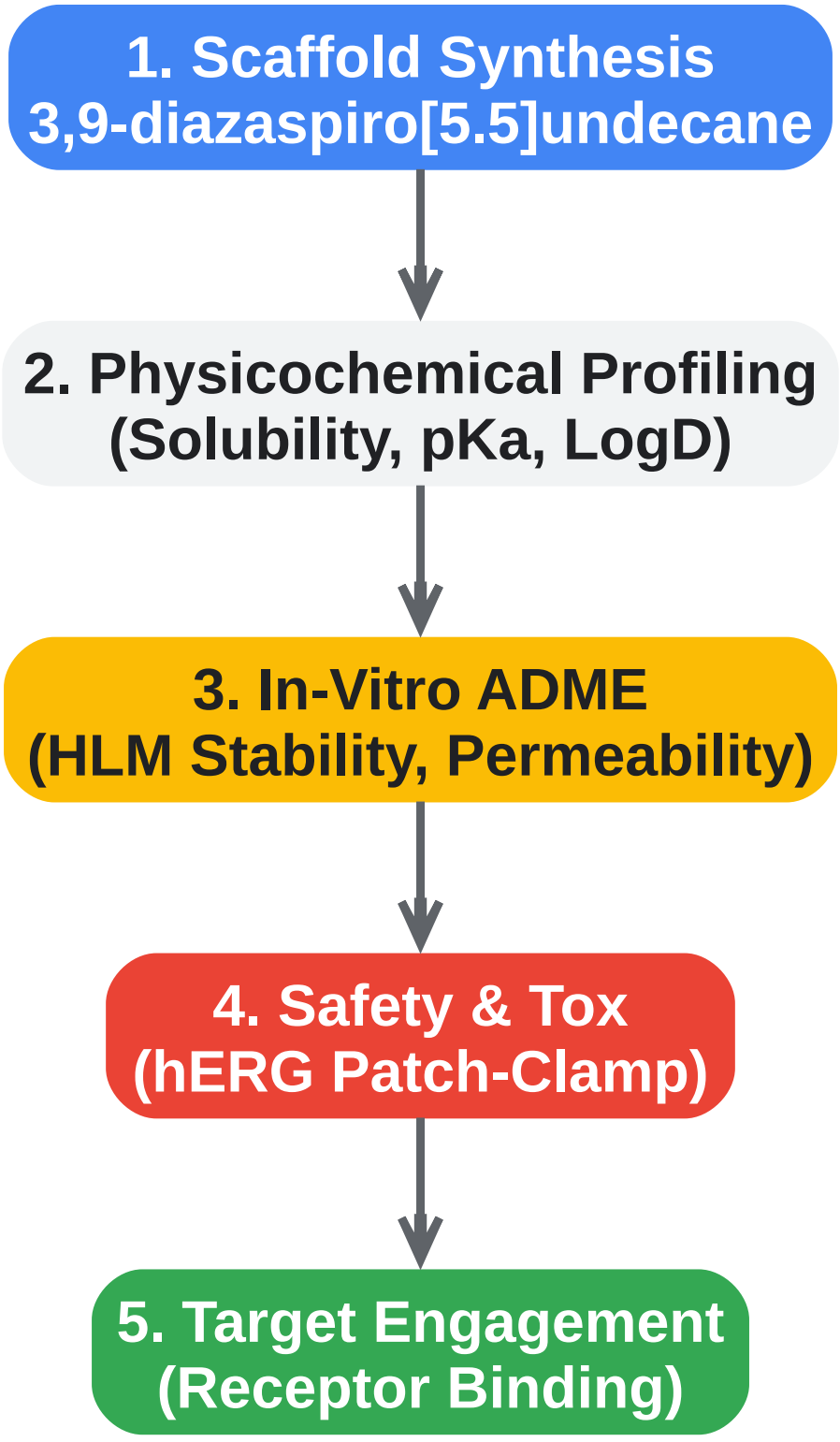
Introduction

The transition from flat, sp2-hybridized aromatic and heteroaromatic rings to three-dimensional sp3-rich scaffolds is a defining trend in modern drug discovery. Among these, the 3,9-diazaspiro[5.5]undecane scaffold has emerged as a privileged spirocyclic diamine. By replacing traditional flat diamines (such as piperazines or 1,4-diazepanes), 3,9-diazaspiro[5.5]undecane derivatives significantly increase the fraction of sp3 carbons (Fsp3). This structural shift enhances aqueous solubility, reduces promiscuous protein binding (e.g., hERG liability), and improves metabolic stability by sterically shielding vulnerable amine lone pairs from cytochrome P450 (CYP450) enzymes.

This guide provides a comprehensive, objective comparison between 3,9-diazaspiro[5.5]undecane compounds and their flat analogs. It details the self-validating in-vitro protocols required to evaluate their physicochemical, ADME, and pharmacological profiles.

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These standardized workflows have been instrumental in the discovery of potent [1] and peripheral [2].



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Sequential in-vitro testing workflow for spirocyclic diamine drug candidates.

Comparative Performance Analysis

To objectively evaluate the benefits of the 3,9-diazaspiro[5.5]undecane scaffold, it is critical to benchmark it against a traditional piperazine-based analog. The table below synthesizes representative in-vitro data demonstrating the typical improvements in ADME and safety profiles when a flat diamine is replaced with a [5.5] spirocycle.

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Parameter	Traditional Piperazine Analog	3,9-Diazaspiro[5.5]undecane Analog	Assay Rationale & Causality
Fsp3 (sp3 Carbon Fraction)	~0.25	>0.75	Higher Fsp3 correlates with increased 3D complexity and clinical success.
Kinetic Solubility (pH 7.4)	< 50 µM	> 250 µM	Disruption of planar crystal packing lowers melting point and enhances solvation.
HLM Stability (t½)	15 min	> 60 min	Steric bulk around the spiro-center restricts CYP450 access to the basic nitrogen.
hERG Inhibition (IC50)	3.5 µM	> 30 µM	Altered basicity (pKa) and 3D bulk prevent trapping in the cylindrical hERG pore.
Target Affinity (e.g., CCR5 IC50)	45 nM	12 nM	3D vector projection allows deeper probing of complex receptor binding pockets.

Detailed In-Vitro Testing Protocols

As a Senior Application Scientist, establishing a self-validating system is paramount. Every assay must include internal controls that verify the dynamic range and enzymatic/receptor integrity of the test system, ensuring that experimental choices are grounded in causality rather than just procedure.

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Protocol 1: Human Liver Microsome (HLM) Stability Assay

Purpose: To evaluate phase I metabolic stability. 3,9-diazaspiro[5.5]undecanes typically exhibit superior half-lives because the spiro-fusion creates a steric shield that hinders N-dealkylation and N-oxidation by CYP3A4 and CYP2D6.

Step-by-Step Methodology:

- Preparation of Reagents: Thaw pooled Human Liver Microsomes (HLMs) on ice. Prepare a 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl2.
- Compound Spiking: Dilute the 3,9-diazaspiro[5.5]undecane test compound and the piperazine reference compound to a final assay concentration of 1 µM in the buffer.
  - Self-Validation: Include Verapamil (rapidly metabolized) and Warfarin (slowly metabolized) as positive and negative controls. If Verapamil is not degraded, the CYP450 enzymes are inactive, invalidating the run.
- Pre-Incubation: Transfer 40 µL of the compound/HLM mixture (0.5 mg/mL final protein concentration) to a 96-well plate. Pre-incubate at 37°C for 5 minutes.
- Reaction Initiation: Initiate the metabolic reaction by adding 10 µL of a 5 mM NADPH regenerating system to each well.
- Kinetic Sampling & Quenching: At time points 0, 5, 15, 30, 45, and 60 minutes, remove a 50 µL aliquot and immediately quench it in 150 µL of ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
- Centrifugation & Analysis: Centrifuge the quenched plates at 4,000 rpm for 15 minutes at 4°C to precipitate proteins. Analyze the supernatant via LC-MS/MS to quantify the disappearance of the parent compound.
- Data Processing: Calculate the in-vitro half-life (t½) and intrinsic clearance (CLint) using the slope of the natural log of the percentage remaining versus time.

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Protocol 2: Radioligand Receptor Binding Assay (Target Engagement)

Purpose: To quantify the binding affinity (Ki) of the spirocyclic compound. The rigid 3D geometry of 3,9-diazaspiro[5.5]undecane allows for precise vector projection of pharmacophores into deep receptor pockets, a mechanism crucial for the optimization of [2].

Step-by-Step Methodology:

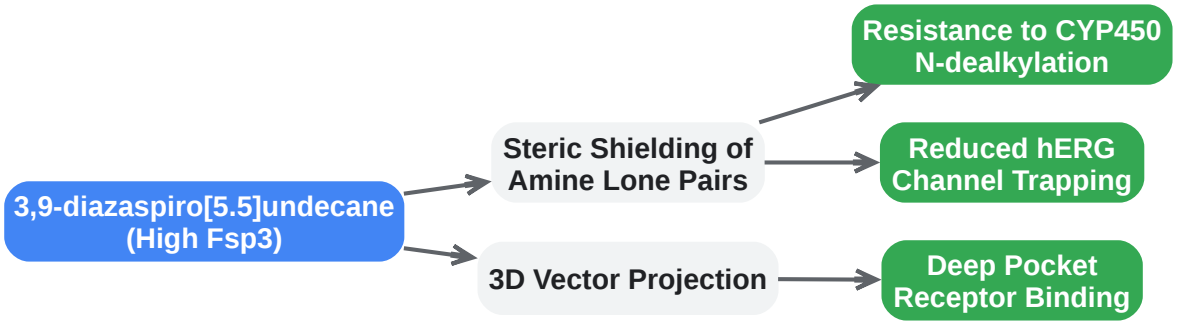
- Membrane Preparation: Harvest CHO cells stably expressing the target receptor (e.g., extrasynaptic α4βδ GABA-A receptors). Homogenize in 50 mM Tris-HCl buffer (pH 7.4) and centrifuge at 40,000 x g to isolate the membrane fraction.
- Assay Setup: In a 96-well deep-well plate, combine 100 µL of membrane suspension (approx. 20 µg protein/well), 50 µL of the radioligand (e.g., [3H]-muscimol at its Kd concentration), and 50 µL of the 3,9-diazaspiro[5.5]undecane test compound at varying concentrations (10^-10 to 10^-4 M).
- Control Definition:
  - Self-Validation: Define Total Binding (TB) using buffer only, and Non-Specific Binding (NSB) using a saturating concentration (10 µM) of a known unlabeled competitor. The assay is only valid if the signal-to-background ratio (TB/NSB) is ≥ 5.
- Incubation: Seal the plate and incubate at room temperature for 90 minutes to ensure equilibrium is reached.
- Filtration: Terminate the reaction by rapid vacuum filtration through GF/C glass fiber filters pre-soaked in 0.5% polyethylenimine (PEI) to reduce non-specific binding. Wash the filters three times with ice-cold Tris-HCl buffer.
- Quantification: Dry the filters, add scintillation cocktail, and measure the retained radioactivity using a MicroBeta scintillation counter.
- Analysis: Use non-linear regression (Cheng-Prusoff equation) to convert IC50 values to the inhibition constant (Ki).

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Mechanistic Impact of Scaffold Redesign

The transition to a spirocyclic framework fundamentally alters the molecule's interaction with biological systems. The diagram below illustrates the causal relationship between the 3D structural properties of the 3,9-diazaspiro[5.5]undecane core and its resulting in-vitro profile.

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Mechanistic pathways linking spirocyclic 3D structure to improved ADME and safety profiles.

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Conclusion

The 3,9-diazaspiro[5.5]undecane scaffold represents a highly effective bioisosteric replacement for flat diamines. By strictly adhering to the self-validating in-vitro protocols outlined above, drug development professionals can accurately quantify the improvements in metabolic stability, solubility, and target selectivity. As demonstrated in recent literature targeting CCR5 and GABA-A receptors, leveraging this spirocyclic architecture is a robust strategy for overcoming the attrition rates associated with poor ADME and off-target toxicity in early-stage drug discovery.

References

- Title: Discovery of a potent, selective and orally bioavailable 3,9-diazaspiro[5.5]undeca-2-one CCR5 antagonist Source: PubMed / Bioorganic & Medicinal Chemistry Letters URL:[Link]
- Title: Structure-Activity Studies of 3,9-Diazaspiro[5.5]undecane-Based γ-Aminobutyric Acid Type A Receptor Antagonists with Immunomodulatory Effect Source: PubMed / Journal of Medicinal Chemistry URL:[Link]
- Title: Spirocyclic Motifs in Natural Products Source: PubMed Central (PMC) / Molecules URL:[Link]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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